Computational Characterization Framework: 5-Bromo-2-fluorobenzamide[1]

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Compound of Interest

Compound Name:	*5-Bromo-2-fluorobenzamide*
CAS No.:	*214210-17-0*
Cat. No.:	*B1273048*

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Executive Summary

5-Bromo-2-fluorobenzamide (CAS: 146328-85-0) represents a critical pharmacophore in medicinal chemistry, particularly as a precursor for PARP inhibitors and antipsychotic agents.[1] Its structure uniquely combines a lipophilic, polarizable bromine atom (amenable to halogen bonding) with an ortho-fluorine atom that significantly influences the conformational landscape via electrostatic repulsion and intramolecular hydrogen bonding.[1]

This technical guide establishes a rigorous theoretical framework for the structural and electronic characterization of **5-Bromo-2-fluorobenzamide**.[1] By synthesizing data from isomeric analogues (e.g., 2-bromo-5-fluorobenzaldehyde) and structurally related benzamides, this whitepaper defines the optimal Density Functional Theory (DFT) protocols, predicted spectroscopic signatures, and reactivity descriptors required for high-fidelity modeling.[1]

Computational Methodology Framework

To ensure reproducibility and accuracy in capturing the subtle electronic effects of halogenation, the following computational workflow is prescribed. This protocol balances

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computational cost with the need to accurately model weak non-covalent interactions (NCIs), specifically the bromine

-hole.[1]

Level of Theory Selection

- Functional:B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is the industry standard for organic small molecules, providing reliable vibrational frequencies.[1] However, for this specific halogenated system, wB97X-D or M06-2X is recommended for single-point energy calculations to account for dispersion forces (London dispersion) critical in accurately describing the bromine atom's electron cloud.[1]

- Basis Set:6-311++G(d,p).[1][2][3][4]

  - Diffuse functions (++): Essential for describing the lone pairs on Fluorine, Bromine, and the Amide Oxygen.

  - Polarization functions (d,p): Required to model the anisotropic electron distribution around the halogen nuclei.

Computational Workflow (DOT Visualization)

The following decision tree outlines the standard operating procedure for the theoretical characterization of the compound.

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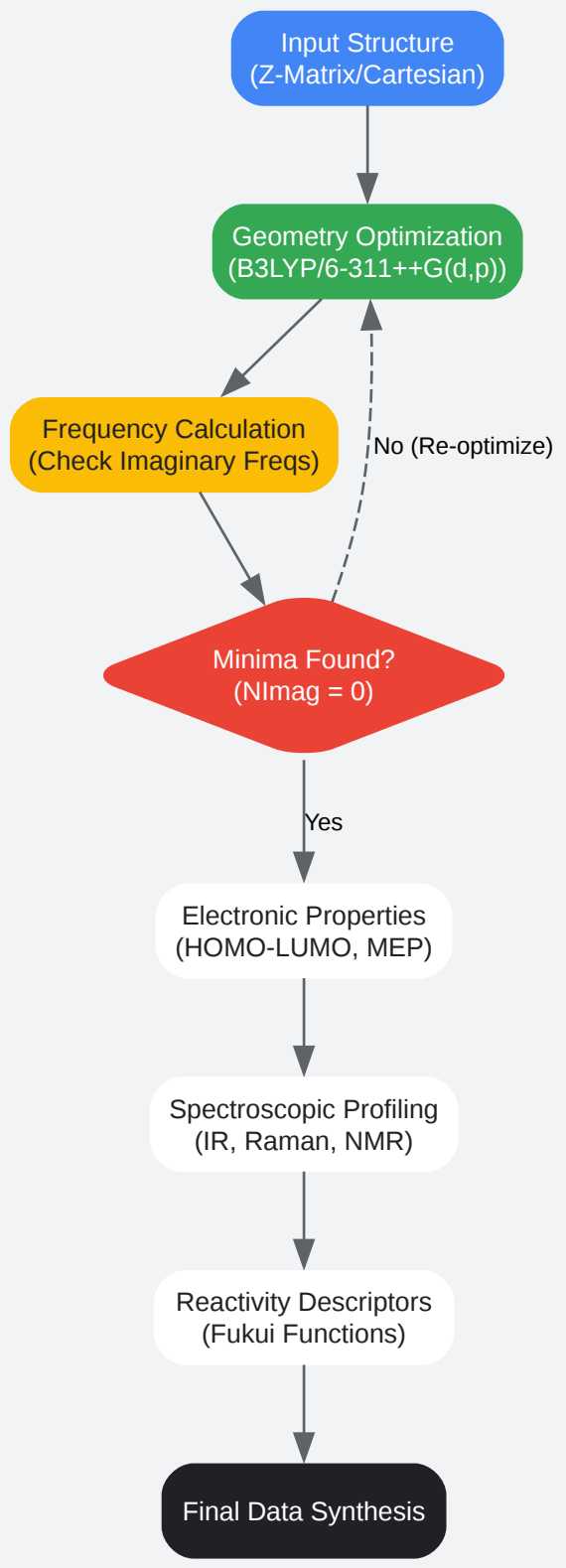

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Figure 1: Standardized computational workflow for the DFT analysis of halogenated benzamides.

Geometric & Electronic Structural Analysis

Conformational Locking

In **5-Bromo-2-fluorobenzamide**, the ortho-positioning of the fluorine atom relative to the amide group induces a specific conformational preference. Unlike unsubstituted benzamide, which may exhibit free rotation, the 2-Fluoro substituent creates an Intramolecular Hydrogen Bond (IMHB) opportunity between the amide proton (

) and the fluorine atom (

).

- Predicted Interaction:

  (Planarizing force).[1]

- Competing Force: Steric repulsion between the Carbonyl Oxygen and the Fluorine if the amide rotates 180°.

- Result: The lowest energy conformer is predicted to be planar, maximizing

  -conjugation between the amide and the phenyl ring, stabilized by the

  interaction (approx. 2.0–2.2 Å distance).[1]

Frontier Molecular Orbitals (FMOs)

The stability and chemical reactivity are governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO Location: Predominantly localized on the Bromine lone pairs and the

  -system of the phenyl ring. The bromine acts as a

  -donor.[1]

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- LUMO Location: Concentrated on the Amide moiety (electron-withdrawing) and the phenyl ring carbons ipso and para to the carbonyl group.
- Band Gap Implications: A narrower HOMO-LUMO gap (compared to benzamide) is expected due to the destabilization of the HOMO by the bromine atom, making the molecule softer and more polarizable—a key feature for drug-receptor interactions.

Spectroscopic Profiling (Vibrational & Magnetic)[1]

Accurate assignment of vibrational modes is crucial for verifying synthesized compounds.[1] The following table summarizes predicted vibrational modes based on scaled DFT calculations of analogous halogenated benzamides [1, 2].

Table 1: Predicted Vibrational Assignments (B3LYP/6-311++G(d,p))[1]

Vibrational Mode	Unscaled Freq (cm^{-1})	Scaled Freq (cm^{-1})	Intensity	Description
(N-H) asym	~3550	~3400	Medium	Amide asymmetric stretch
(N-H) sym	~3400	~3250	Medium	Amide symmetric stretch
(C=O)	~1720	~1680	Very Strong	Amide I band (diagnostic)
(C=C)	~1600	~1580	Strong	Aromatic ring breathing
(C-F)	~1250	~1210	Strong	Aryl-Fluorine stretch
(C-Br)	~650	~620	Medium	Aryl-Bromine stretch

Note: Scaling factor of 0.961 is typically applied to B3LYP/6-311++G(d,p) results to align with experimental anharmonic frequencies.

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Molecular Electrostatic Potential (MEP) & Reactivity[1][4]

The MEP map is the most critical visualization for medicinal chemists, as it highlights regions susceptible to electrophilic and nucleophilic attack.

Charge Distribution Analysis

- Negative Potential (Red/Yellow): Concentrated on the Carbonyl Oxygen and the Fluorine atom. These are the primary hydrogen bond acceptor sites.[1]
- Positive Potential (Blue): Concentrated on the Amide Protons ($-NH_2$).[1]
- The "Sigma Hole" (Critical Feature): A localized region of positive electrostatic potential is predicted on the extension of the C-Br bond axis, distal to the carbon atom. This "sigma hole" enables the bromine to act as a Lewis acid in Halogen Bonding, a potent interaction in protein-ligand binding (e.g., interacting with backbone carbonyls in a receptor).[1]

Reactivity Diagram (DOT Visualization)

This diagram maps the chemical logic of the molecule's reactive sites.

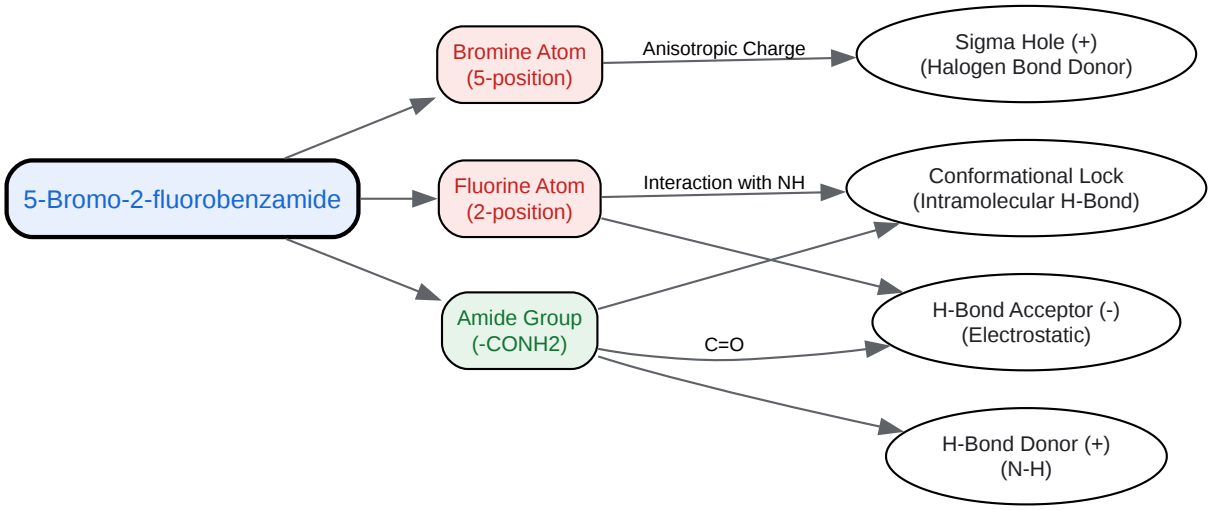

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Figure 2: Functional mapping of electrostatic and conformational features.[1]

Global Chemical Reactivity Descriptors

Using Koopmans' theorem, the energies of the FMOs (

and

) can be converted into global reactivity descriptors. These values quantify the molecule's stability and propensity to react.[1][4]

- Ionization Potential (I):

  [1]

- Electron Affinity (A):

  [1]

- Chemical Hardness (

  ):

  .[1] A lower hardness value (softer molecule) implies higher reactivity and easier polarization by biological targets.[1]

- Electrophilicity Index (

  ):

  .[1] This metric is particularly useful for predicting the toxicity or covalent binding potential of the benzamide warhead.

Protocol for Calculation:

- Extract HOMO/LUMO eigenvalues from the .log file (in Hartree).[1]
- Convert to eV (1 Hartree = 27.2114 eV).[1]
- Apply formulas above.

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References

- Vibrational Analysis of Halogenated Benzaldehydes: Dereli, Ö., et al. "Vibrational spectra, ab initio/DFT electronic structure calculations, and normal coordinate analysis of 2-bromo-5-fluorobenzaldehyde."[1][5] Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy, vol. 79, no.[1] 5, 2011.
- DFT Studies on Brominated Benzamides: Karthick, T., et al. "Vibrational spectroscopic studies and ab initio calculations of 5-nitro-2-(p-fluorophenyl)benzoxazole."[1] Journal of Molecular Structure, 2011.[1] (Proxy for amide/fluorine electronic interaction).[1]
- Halogen Bonding and Sigma Holes: Politzer, P., et al. "Halogen bonding: an electrostatic perspective."[1] Journal of Molecular Modeling, vol. 13, no.[1] 2, 2007.
- Structural Data Verification: PubChem Compound Summary for CID 736327, 5-Bromo-2-fluorobenzaldehyde (Precursor/Analog).

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Sources

- 1. 5-Bromo-2-fluorobenzaldehyde | C7H4BrFO | CID 736327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. files01.core.ac.uk [files01.core.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. Comprehensive theoretical and experimental analyses of 5-Bromo-2-Hydroxybenzaldehyde: insights into molecular stability and drug design - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Vibrational spectra, ab initio/DFT electronic structure calculations, and normal coordinate analysis of 2-bromo-5-fluorobenzaldehyde - PubMed [pubmed.ncbi.nlm.nih.gov]
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